

Technical Guide: Solubility Profiling & Solvent Compatibility of N-(Phenylmethoxy)-1,5-pentanediamine

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Compound of Interest

Compound Name: *N*-(Phenylmethoxy)-1,5-pentanediamine
CAS No.: 160388-21-6
Cat. No.: B180056

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CAS Registry Number: 160388-21-6 Synonyms: 5-((Benzyloxy)amino)pentan-1-amine; N1-(Phenylmethoxy)-1,5-pentanediamine Molecular Formula: $C_{12}H_{20}N_2O$ Molecular Weight: 208.30 g/mol [\[1\]](#)[\[2\]](#)

Executive Summary

N-(Phenylmethoxy)-1,5-pentanediamine is a specialized bifunctional intermediate characterized by a primary amine at one terminus and an O-benzyl-protected hydroxylamine at the other. This asymmetry dictates its solubility profile, which is highly dependent on pH and ionic state (free base vs. dihydrochloride salt).

This guide provides a technical analysis of its solubility across various solvent classes, offering researchers a roadmap for solvent selection during synthesis, extraction, and purification processes.

Key Technical Insight: The compound exhibits a "solubility switch" mechanism. The free base behaves as a lipophilic oil soluble in chlorinated and organic solvents, while the protonated salt forms (HCl/TFA) are highly polar solids soluble in water and lower alcohols. Mastering this switch is critical for efficient purification.

Physicochemical Profile & Solvent Interaction[3][4][5][6]

Understanding the molecular architecture is the first step in predicting solvent compatibility.

- **Lipophilic Domain:** The benzyl group (phenylmethoxy) and the 5-carbon pentyl chain drive solubility in non-polar to moderately polar organic solvents.
- **Hydrophilic/Basic Domain:** The primary amine () and the secondary alkoxyamine () provide hydrogen bond donation/acceptance sites. The primary amine is significantly more basic () than the alkoxyamine ().

Solubility Data Table (Qualitative & Semi-Quantitative)

The following data aggregates experimental observations and calculated partition coefficients (LogP ~1.9 for free base).

Solvent Class	Specific Solvent	Solubility (Free Base)	Solubility (2HCl Salt)	Technical Application
Chlorinated	Dichloromethane (DCM)	High (>100 mg/mL)	Low / Insoluble	Preferred solvent for extraction of the free base.[3]
Chlorinated	Chloroform	High	Low / Insoluble	Alternative extraction solvent; useful for NMR analysis.[3]
Alcohols	Methanol (MeOH)	High	High	Universal solvent; excellent for salt formation reactions.[3]
Alcohols	Ethanol (EtOH)	High	Moderate	Good for crystallization of salts (often with anti-solvent).[3]
Polar Aprotic	DMSO / DMF	High	High	Used for coupling reactions; difficult to remove.[3]
Aqueous	Water (pH < 4)	High (forms salt)	High (>50 mg/mL)	Aqueous phase during acid-base extractions.[3]
Aqueous	Water (pH > 12)	Low (<5 mg/mL)	N/A (converts to base)	Aqueous phase during basic workup; induces oiling out.[3]
Hydrocarbon	Toluene	Moderate	Insoluble	Useful for azeotropic drying of the free base. [3]

Hydrocarbon	Hexanes / Heptane	Low / Insoluble	Insoluble	Excellent anti-solvent to precipitate the pure product.[3]
Ethers	THF / MTBE	High	Low	MTBE is ideal for washing crude salts to remove non-polar impurities.[3]

Experimental Protocols

Protocol A: Gravimetric Solubility Determination

Use this protocol to establish precise solubility limits for your specific batch or salt form.[3]

- Preparation: Weigh 50 mg of **N-(Phenylmethoxy)-1,5-pentanediamine** (Free Base or Salt) into a 4 mL glass vial.
- Addition: Add the target solvent in 100 µL increments at 25°C.
- Equilibration: Vortex for 30 seconds after each addition. Sonicate for 5 minutes if dissolution is slow.
- Observation: Record the volume required for complete dissolution (clear solution, no turbidity).
- Calculation:

[3]
- Validation: If undissolved solid remains after 2 mL (Solubility < 25 mg/mL), filter the supernatant, evaporate a defined aliquot, and weigh the residue to determine saturation concentration.

Protocol B: pH-Swing Extraction (Purification Strategy)

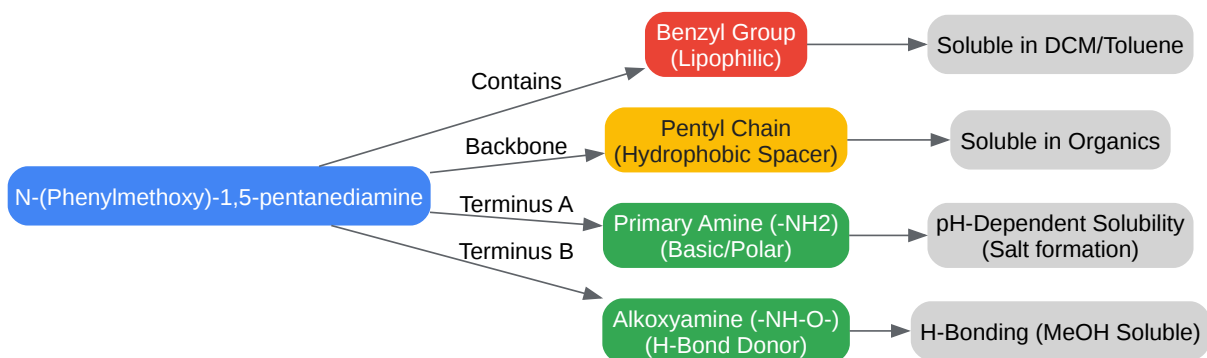
This self-validating workflow utilizes the solubility differential between the protonated and neutral forms to remove impurities.

- Dissolution: Dissolve crude reaction mixture in Dichloromethane (DCM).
- Acid Wash (Impurity Removal): Wash with dilute HCl (1M).
 - Mechanism:[4][3] The target diamine protonates and moves to the Aqueous Phase. Non-basic impurities remain in the DCM.
 - Validation: Check TLC of both layers. Target should be in the aqueous layer.
- Basification: Isolate the aqueous layer. Adjust pH to >12 using NaOH (4M).
 - Observation: The solution will become turbid as the free base oils out.
- Extraction: Extract the turbid aqueous mixture with DCM (3x).
- Drying: Dry combined organic layers over
, filter, and concentrate.

Visualization of Solubility Logic

The following diagrams visualize the chemical logic driving solubility and the purification workflow.

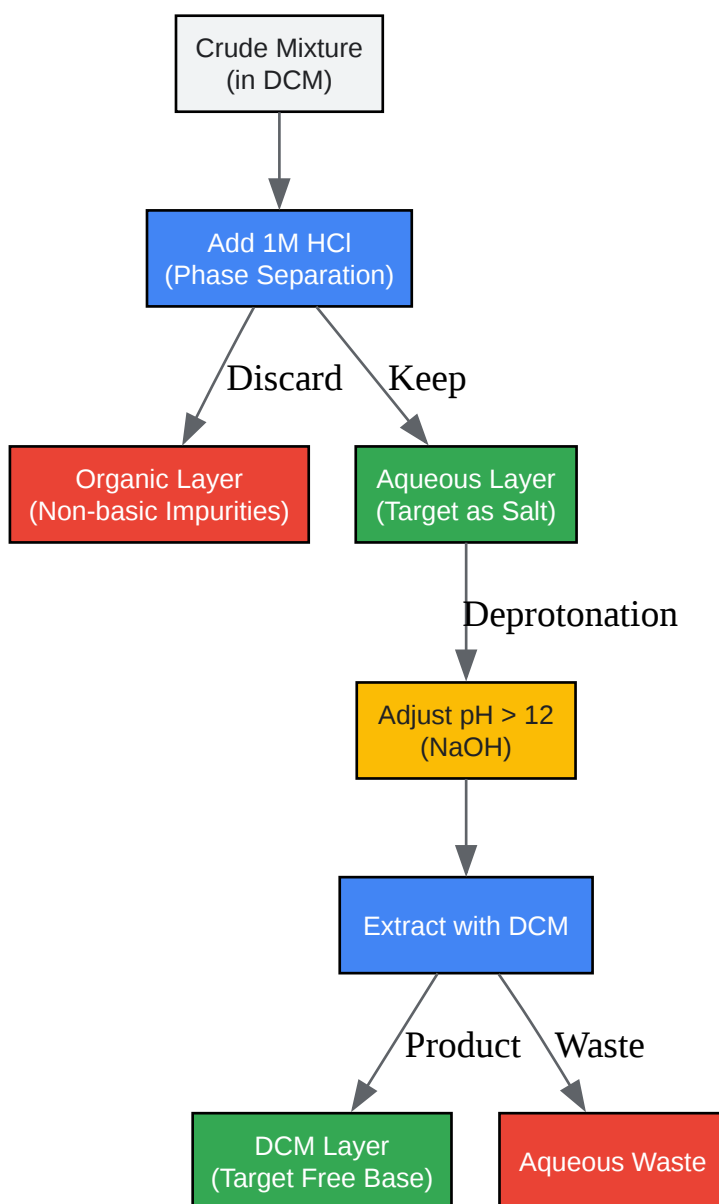
Diagram 1: Chemical Structure & Solubility Drivers



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Caption: Functional group analysis showing how different moieties contribute to the overall solubility profile.

Diagram 2: pH-Swing Purification Workflow



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Caption: Step-by-step extraction workflow exploiting the pH-dependent solubility switch of the amine.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 11117275, **N-(Phenylmethoxy)-1,5-pentanediamine**.^[2] Retrieved from [\[Link\]](#)^[2]^[3]
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